

# CAS number and molecular weight of Cyclohexaneacetic acid.

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## Compound of Interest

Compound Name: Cyclohexaneacetic acid

Cat. No.: B165959

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## An In-depth Technical Guide to Cyclohexaneacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties, experimental protocols, and potential applications of **Cyclohexaneacetic acid**. The data is presented to support research and development activities in the pharmaceutical and chemical industries.

## Physicochemical Properties of Cyclohexaneacetic Acid

**Cyclohexaneacetic acid**, also known as cyclohexylacetic acid, is a carboxylic acid derivative of cyclohexane. Its chemical properties make it a subject of interest in various research and synthetic applications.

Property	Value	References
CAS Number	5292-21-7	[1][2][3][4]
Molecular Weight	142.20 g/mol	[1]
Molecular Formula	C8H14O2	[2]
Synonyms	Cyclohexylacetic acid, Cyclohexylethanoic acid	[2][4]
Melting Point	28-32 °C	[1][4]
Boiling Point	242-244 °C	[1][4]
Density	1.007 g/mL at 25 °C	[1][4]
Refractive Index	n <sub>20</sub> /D 1.463	[1]

## Experimental Protocols

Detailed experimental protocols are crucial for the accurate and reproducible study of chemical compounds. Below are methodologies for key experiments involving **Cyclohexaneacetic acid**.

### Synthesis of **Cyclohexaneacetic Acid** Derivatives:

A common experimental procedure involves the synthesis of amide derivatives of **Cyclohexaneacetic acid** to explore their biological activities.

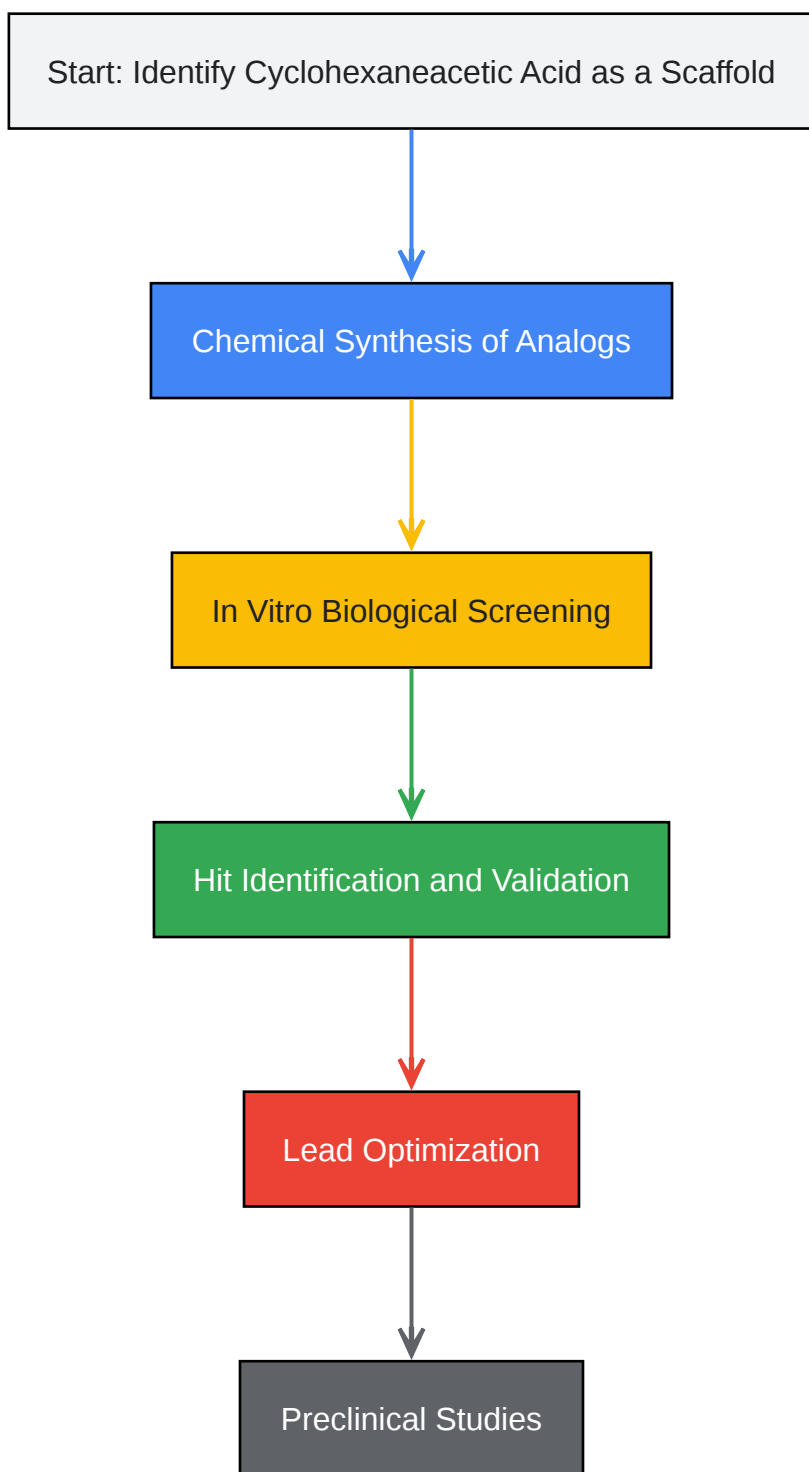
- Objective: To synthesize a series of **Cyclohexaneacetic acid** amides.
- Methodology:
  - Activation of Carboxylic Acid: **Cyclohexaneacetic acid** is dissolved in a suitable solvent (e.g., dichloromethane). An activating agent such as thionyl chloride or a carbodiimide is added to convert the carboxylic acid to a more reactive species (e.g., an acyl chloride or an activated ester).
  - Amide Formation: The desired amine is added to the reaction mixture. The reaction is typically stirred at room temperature or slightly elevated temperatures to facilitate the

formation of the amide bond.

- Work-up and Purification: The reaction mixture is washed with aqueous solutions to remove unreacted reagents and byproducts. The organic layer is dried, and the solvent is removed under reduced pressure. The resulting crude product is purified by recrystallization or column chromatography.
- Characterization: The synthesized amides are characterized by spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to confirm their structure and purity.

## Logical Workflow for a Hypothetical Research Application

The following diagram illustrates a potential workflow for the investigation of **Cyclohexaneacetic acid** as a precursor for a novel therapeutic agent.



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Caption: Drug discovery workflow starting with **Cyclohexaneacetic acid**.

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## References

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